

An In-Depth Technical Guide to 2-Amino-5-methylphenol and its Derivatives

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Compound of Interest

Compound Name: 2-Amino-5-methylphenol

Cat. No.: B193566

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This technical guide provides a comprehensive overview of **2-Amino-5-methylphenol**, also known as 6-Amino-m-cresol, for researchers, scientists, and professionals in drug development. It covers the compound's synonyms, chemical properties, synthesis, and key applications, with a focus on its role as a precursor to bioactive molecules. Detailed experimental protocols and visual representations of synthetic and signaling pathways are included to facilitate laboratory application and further research.

Chemical Identity and Properties

2-Amino-5-methylphenol is an aromatic organic compound incorporating both an amino and a hydroxyl functional group, making it a versatile intermediate in chemical synthesis.

Synonyms

The compound is known by several alternative names in scientific literature and commercial catalogs.

Synonym	CAS Number
6-Amino-m-cresol	2835-98-5
2-Hydroxy-4-methylaniline	2835-98-5
4-Amino-3-hydroxytoluene	2835-98-5
5-methyl-2-aminophenol	2835-98-5

Physicochemical Data

A summary of the key physicochemical properties of **2-Amino-5-methylphenol** is provided below.

Property	Value
Molecular Formula	C ₇ H ₉ NO
Molecular Weight	123.15 g/mol [1] [2] [3]
Appearance	White to brown crystalline powder [4]
Melting Point	159-162 °C [5] [6]
Solubility	Sparingly soluble in water.
CAS Number	2835-98-5 [1] [2] [3]

Synthesis of 2-Amino-5-methylphenol

A common and efficient method for the synthesis of **2-Amino-5-methylphenol** is the catalytic reduction of the corresponding nitro compound, 5-methyl-2-nitrophenol.[\[7\]](#)[\[8\]](#)

Experimental Protocol: Catalytic Hydrogenation

This protocol details the reduction of 5-methyl-2-nitrophenol to **2-Amino-5-methylphenol** using palladium on carbon (Pd/C) as a catalyst.[\[7\]](#)

Materials:

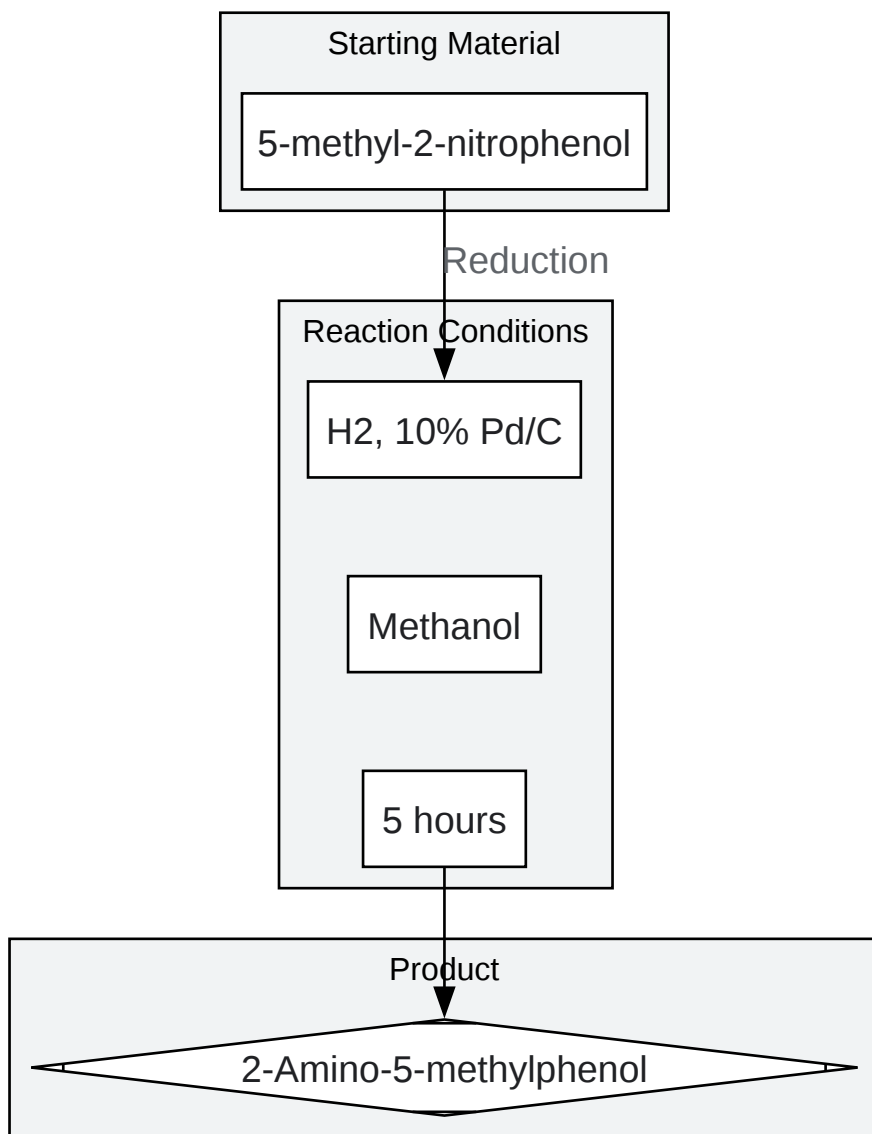
- 5-methyl-2-nitrophenol
- Methanol (MeOH)
- 10% Palladium on activated carbon (Pd/C)
- Hydrogen gas (H₂)
- Celite or diatomaceous earth

- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Filtration apparatus

Procedure:

- In a round-bottom flask, dissolve 1.0 g (6.53 mmol) of 5-methyl-2-nitrophenol in 10 mL of methanol at room temperature (23 °C).
- To this solution, carefully add 400 mg of 10% Pd/C catalyst.
- Deoxygenate the reaction mixture by placing it under a vacuum and then purging the system with hydrogen gas. A balloon filled with hydrogen can be used to maintain a hydrogen atmosphere.
- Stir the reaction mixture vigorously for 5 hours under the hydrogen atmosphere.
- Upon completion of the reaction, filter the mixture through a pad of Celite or diatomaceous earth to remove the Pd/C catalyst.
- Wash the filter pad with an additional 100 mL of methanol to ensure all the product is collected.
- Combine the filtrates and concentrate the solution under reduced pressure to yield **2-Amino-5-methylphenol**. The expected yield is approximately 801 mg (100%).^[7]

Synthesis of 2-Amino-5-methylphenol



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A flowchart illustrating the synthesis of **2-Amino-5-methylphenol**.

Applications in Synthesis

2-Amino-5-methylphenol serves as a key intermediate in the synthesis of various molecules, including Schiff bases and bioactive heterocyclic compounds.

Synthesis of Tridentate Schiff Base Ligands

2-Amino-5-methylphenol is utilized in the synthesis of tridentate Schiff base ligands, which are important in coordination chemistry and catalysis.[\[2\]](#)[\[5\]](#)

General Experimental Protocol:

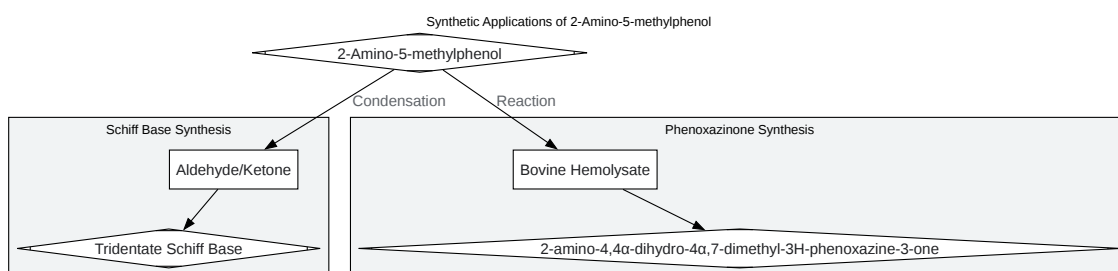
- Dissolve **2-Amino-5-methylphenol** in a suitable solvent, such as ethanol.
- In a separate flask, dissolve an equimolar amount of a corresponding aldehyde or ketone (e.g., salicylaldehyde or a derivative) in the same solvent.
- Add the aldehyde/ketone solution dropwise to the **2-Amino-5-methylphenol** solution with constant stirring.
- The reaction mixture is typically refluxed for several hours to ensure the completion of the condensation reaction.
- The resulting Schiff base may precipitate upon cooling and can be isolated by filtration, washed with a cold solvent, and dried.

Preparation of 2-amino-4,4 α -dihydro-4 α ,7-dimethyl-3H-phenoxazine-3-one

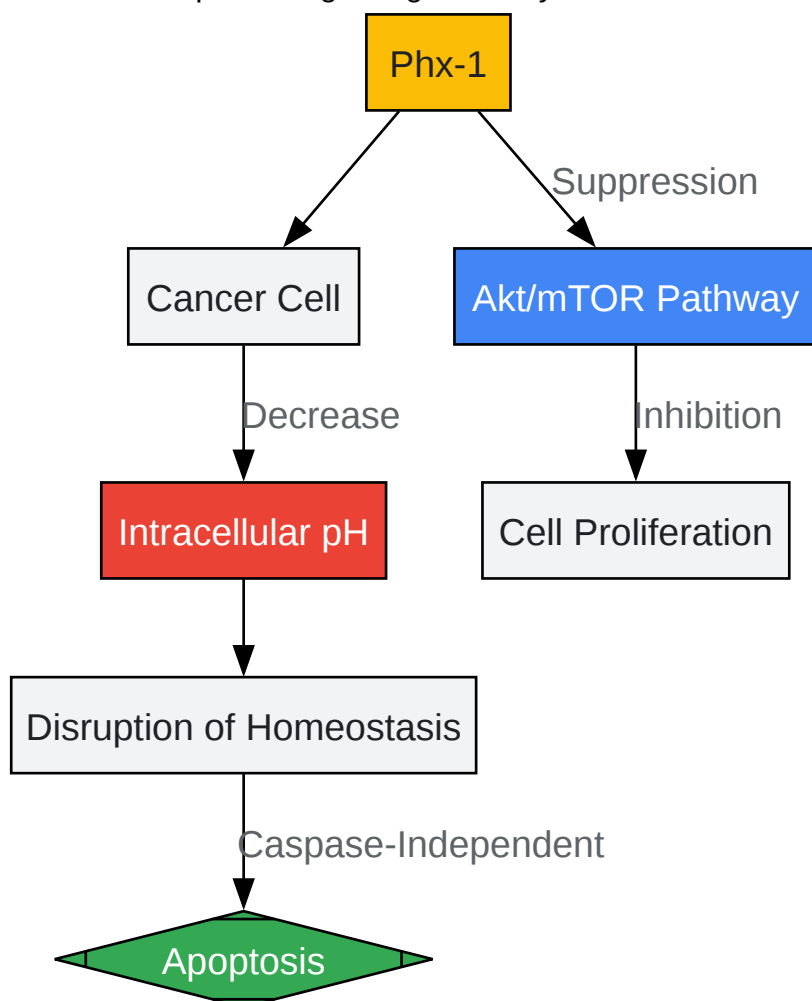
2-Amino-5-methylphenol is a precursor to the antitumor agent 2-amino-4,4 α -dihydro-4 α ,7-dimethyl-3H-phenoxazine-3-one (Phx-1).[\[9\]](#) The synthesis involves a reaction with hemoglobin.[\[2\]](#)

Experimental Protocol Outline:

- Bovine hemolysates are reacted with **2-Amino-5-methylphenol**.[\[9\]](#)
- The hemoglobin and other proteins are denatured and removed using methanol.[\[9\]](#)
- The reaction products are concentrated.[\[9\]](#)
- Purification is achieved via column chromatography (e.g., using Sephadex) to yield Phx-1.[\[9\]](#)



Proposed Signaling Pathway of Phx-1



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References

- 1. Analytical method development and dermal absorption of 2-amino-5-nitrophenol (2A5NP), a hair dye ingredient under oxidative condition - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 2-Amino-5-methylphenol 98 2835-98-5 [sigmaaldrich.com]
- 3. 2-Amino-5-methylphenol | C7H9NO | CID 76082 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Phenoxazine derivative, 2-amino-4,4 α -dihydro-4 α ,7-dimethyl-3H-phenoxazine-3-one suppresses growth of human retinoblastoma cell line Y79 in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. applications.emro.who.int [applications.emro.who.int]
- 6. 2-Aminophenoxazine-3-one and 2-amino-4,4 α -dihydro-4 α ,7-dimethyl-3H-phenoxazine-3-one cause cellular apoptosis by reducing higher intracellular pH in cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 2-Aminophenoxazine-3-one and 2-amino-4,4 α -dihydro-4 α ,7-dimethyl-3H-phenoxazine-3-one cause cellular apoptosis by reducing higher intracellular pH in cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Pharmacological Activities of Aminophenoxazinones - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Phenoxazine derivatives 2-amino-4,4 α -dihydro-4 α -phenoxazine-3-one and 2-aminophenoxazine-3-one-induced apoptosis through a caspase-independent mechanism in human neuroblastoma cell line NB-1 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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